



Troubleshooting YM-58483 instability in culture media

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Compound of Interest		
Compound Name:	YM-58483	
Cat. No.:	B1682358	Get Quote

Technical Support Center: YM-58483

Welcome to the technical support center for **YM-58483**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues related to the stability of **YM-58483** in culture media.

Frequently Asked Questions (FAQs)

Q1: What is YM-58483 and what is its mechanism of action?

A1: **YM-58483**, also known as BTP2, is a potent and selective inhibitor of store-operated Ca²⁺ entry (SOCE).[1][2][3] It functions by blocking calcium release-activated calcium (CRAC) channels, which are crucial for the activation of non-excitable cells like lymphocytes.[1][2][3] This inhibition of calcium influx leads to immunosuppressive and anti-inflammatory effects by suppressing cytokine production and T-cell proliferation.[1][2][3]

Q2: What are the common signs of YM-58483 instability in culture media?

A2: The most common sign of **YM-58483** instability in aqueous-based culture media is precipitation. This can manifest as visible particulate matter, cloudiness in the media, or a thin film at the bottom of the culture vessel. This precipitation indicates that the compound is coming out of solution, leading to a decrease in its effective concentration and potentially causing experimental variability.







Q3: What are the primary causes of YM-58483 precipitation in cell culture?

A3: **YM-58483** is a hydrophobic molecule with limited aqueous solubility.[4] Precipitation is often triggered by:

- High Concentration: Exceeding the solubility limit of YM-58483 in the specific culture medium.
- Solvent Shock: Rapidly diluting a concentrated stock solution (typically in DMSO) into the aqueous culture medium can cause the compound to "crash out" of solution.
- Temperature Fluctuations: Adding a cold stock solution to warm media can decrease solubility. Similarly, storing media containing **YM-58483** at lower temperatures can promote precipitation.
- pH Shifts: Although **YM-58483**'s activity appears stable between pH 6.0 and 8.0, significant deviations from the optimal physiological pH of the culture medium (typically 7.2-7.4) could potentially affect its solubility.
- Interaction with Media Components: While not extensively documented for YM-58483, hydrophobic compounds can sometimes interact with salts, proteins (like those in fetal bovine serum), or other components in the media, leading to precipitation.

Q4: How should I prepare and store **YM-58483** stock solutions?

A4: To ensure the stability of your **YM-58483**, follow these storage and handling guidelines.



Parameter	Recommendation	Rationale
Stock Solution Solvent	High-purity, anhydrous DMSO or Ethanol	YM-58483 is readily soluble in these organic solvents. Using anhydrous solvents minimizes the introduction of water, which can promote precipitation.
Stock Solution Concentration	10-50 mM	Preparing a concentrated stock allows for smaller volumes to be added to the culture media, minimizing the final solvent concentration.
Storage of Solid Compound	Store at -20°C under desiccating conditions.	Protects the compound from degradation due to moisture and temperature. Can be stored for up to 12 months under these conditions.[5]
Storage of Stock Solutions	Aliquot into single-use volumes and store at -20°C or -80°C.	Aliquoting prevents repeated freeze-thaw cycles which can lead to degradation and precipitation. Stored properly, stock solutions can be stable for extended periods.[3]

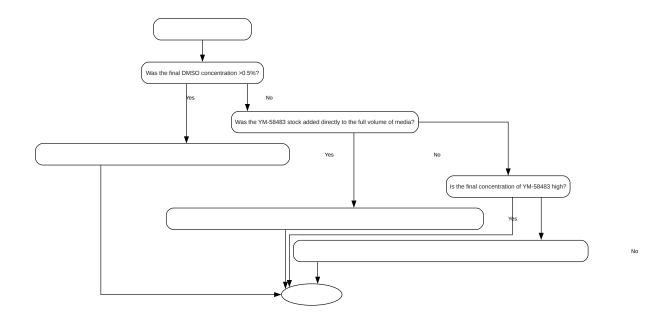
Troubleshooting Guide: YM-58483 Instability and Precipitation

This guide provides a step-by-step approach to diagnose and resolve issues with **YM-58483** instability in your cell culture experiments.

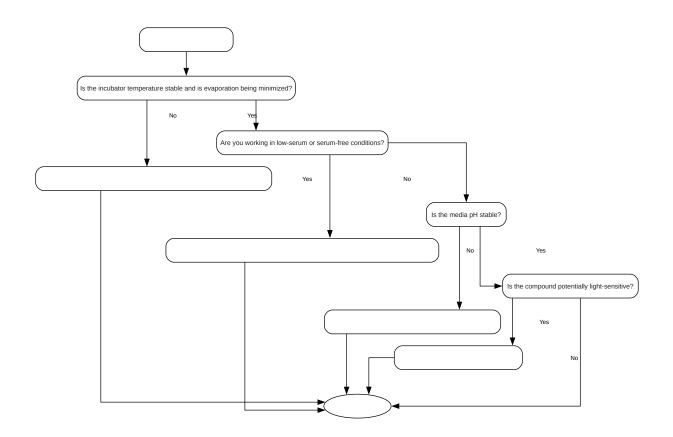
Problem: I observe precipitation immediately after adding YM-58483 to my culture medium.

This is likely due to "solvent shock" or exceeding the compound's solubility limit.

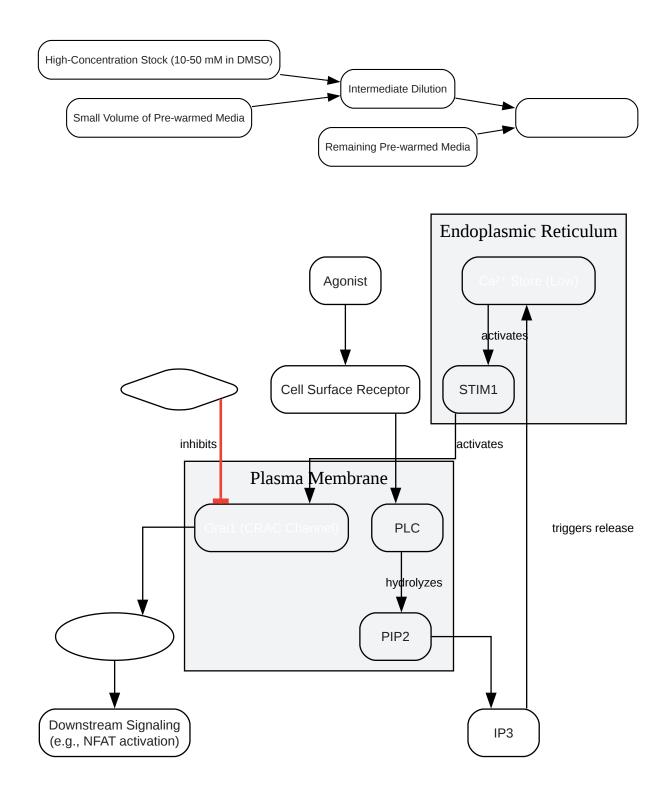












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 Abcam [abcam.com]
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